

# Application Notes and Protocols: S18-000003 GAL4 Reporter Assay

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Compound Name:	S18-000003	
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Introduction

**S18-00003** is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).[1][2][3] RORyt is a key transcription factor that governs the differentiation and function of T-helper 17 (Th17) cells, which play a crucial role in the pathology of various autoimmune diseases.[4] Consequently, RORyt has emerged as a significant therapeutic target for these conditions.[4] **S18-000003** exerts its effects by inhibiting RORyt-dependent transactivation.[1] This document provides a detailed protocol for a GAL4 reporter assay to characterize the inhibitory activity of **S18-000003** on RORyt.

The GAL4 reporter assay is a robust cell-based method used to investigate the activation or inhibition of nuclear receptors. This system utilizes a chimeric receptor consisting of the DNA-binding domain (DBD) of the yeast transcription factor GAL4 fused to the ligand-binding domain (LBD) of the nuclear receptor of interest, in this case, RORyt. A reporter plasmid contains a luciferase gene under the control of a promoter with multiple copies of the GAL4 Upstream Activation Sequence (UAS). When the RORyt-LBD is activated, the GAL4-DBD binds to the UAS, driving the expression of the luciferase reporter gene. An inhibitor like **S18-00003** will prevent this interaction, leading to a quantifiable decrease in luciferase activity.

#### **Data Presentation**



The inhibitory activity of S18-000003 on RORyt has been quantified in various assays. The following table summarizes the key IC<sub>50</sub> values.

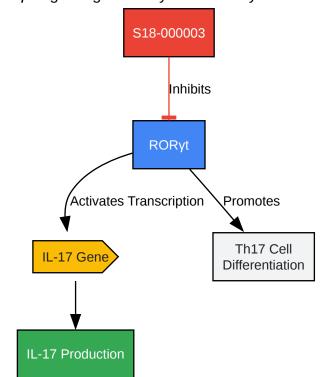
Assay Type	Species	IC50 Value	Reference
Cell-based RORyt- GAL4 promoter reporter assay	Human	29 nM	[2][5]
Cell-based RORyt- GAL4 promoter reporter assay	Mouse	340 nM	[2][3]
Competitive binding assay (human RORyt)	Human	<30 nM	[1][2]
Th17 cell differentiation	Human	13 nM and 24 nM	[1][2][5]
Th17 cell differentiation	Mouse	200 nM	[2][3]

### **Signaling Pathway and Experimental Workflow**

To visually represent the underlying mechanisms and procedures, the following diagrams are provided.



#### RORyt Signaling Pathway Inhibition by S18-000003





**Cell Preparation** 1. Cell Culture (e.g., HEK293T) 2. Co-transfection: - GAL4-DBD-RORyt-LBD Plasmid - UAS-Luciferase Reporter Plasmid Treatment and Incubation 3. Treat with S18-000003 (Dose-response) 4. Incubate Data Acquisition and Analysis 5. Cell Lysis & Luciferase Assay 6. Data Analysis

GAL4 Reporter Assay Experimental Workflow

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(IC<sub>50</sub> determination)



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